Toxicological Profiling & Safety Architecture of Quinoline Mannich Bases: A Technical Directive

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Compound of Interest

Compound Name:	*5-(Anilinomethyl)quinolin-8-ol*
CAS No.:	*66279-76-3*
Cat. No.:	*B2915093*

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Executive Summary

Quinoline Mannich bases represent a privileged scaffold in medicinal chemistry, exhibiting potent antimalarial, anticancer, and antimicrobial activities. However, their safety profile is complex, governed by the interplay between the genotoxic potential of the quinoline core and the alkylating/chelating properties of the Mannich side chain. This guide provides a rigorous safety framework, synthesizing mechanistic toxicology with practical handling protocols to ensure scientific integrity and personnel safety during development.

PART 1: Chemical Hazard Identification (The Modular SDS)

Because Quinoline Mannich bases are often novel chemical entities (NCEs) without established CAS numbers, researchers must construct a Provisional Safety Data Sheet (SDS) based on the "Component-Additivity" principle.

The "Double-Edged" Hazard Profile

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The toxicity of these compounds stems from two distinct pharmacophores:

- The Quinoline Core: A planar, aromatic system capable of DNA intercalation. It is a known hepatocarcinogen (Category 1B) requiring metabolic activation.
- The Mannich Base (β-amino ketone): A latent alkylating agent. Under physiological conditions, it can undergo retro-Mannich reactions, releasing formaldehyde and reactive amines, or act as a Michael acceptor for cellular thiols (e.g., Glutathione).

Composite GHS Classification

When handling a novel Quinoline Mannich base, assume the "Worst-Case" hazard profile of the parent quinoline until empirical data proves otherwise.

Hazard Class	Category	Hazard Statement (H-Code)	Signal Word
Acute Toxicity (Oral)	Cat 3	H301: Toxic if swallowed.	DANGER
Carcinogenicity	Cat 1B	H350: May cause cancer.[1][2][3]	DANGER
Germ Cell Mutagenicity	Cat 2	H341: Suspected of causing genetic defects.[1][2][3]	WARNING
Skin Sensitization	Cat 1	H317: May cause an allergic skin reaction.	WARNING
Aquatic Toxicity	Chronic 2	H411: Toxic to aquatic life with long lasting effects.[1][2][4]	-

Critical Handling Note: The Mannich side chain often increases lipophilicity (LogP), potentially enhancing skin absorption (H311) and blood-brain barrier penetration compared to the parent quinoline.

PART 2: Mechanistic Toxicology[7]

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Understanding why these compounds are toxic is essential for designing safer derivatives.

Metabolic Activation & Genotoxicity

The quinoline ring is not directly reactive with DNA. It undergoes bioactivation by Cytochrome P450 enzymes (specifically CYP2A6 and CYP3A4) to form a 2,3-epoxide intermediate. This epoxide is an electrophile that covalently binds to DNA guanine residues, leading to bulky adducts and potential frameshift mutations.

Metal Chelation & ROS Generation

Derivatives like 8-hydroxyquinoline Mannich bases possess high affinity for metal ions (

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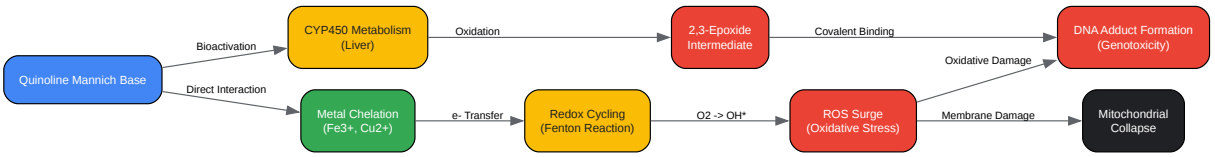
). While this is the mechanism of their anticancer activity (starving tumors of iron), it causes toxicity in healthy cells via:

- Fenton Chemistry: The sequestered metal undergoes redox cycling, generating hydroxyl radicals (

).
- Mitochondrial Depolarization: ROS accumulation triggers the opening of the Mitochondrial Permeability Transition Pore (mPTP), leading to apoptosis.

Visualization: Toxicity Pathways

The following diagram illustrates the dual mechanisms of toxicity: Metabolic Activation (Genotoxicity) and Metal Chelation (Cytotoxicity).



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Caption: Dual toxicity pathways of Quinoline Mannich bases: Genotoxicity via metabolic epoxidation and Cytotoxicity via metal-mediated oxidative stress.

PART 3: Structure-Activity Relationships (SAR) in Toxicity

Modifying the scaffold can drastically alter the safety profile. The table below summarizes how structural changes impact toxicity, derived from comparative cytotoxicity studies (e.g., against HepG2 and HL-60 cell lines).

Structural Modification	Effect on Toxicity	Mechanistic Rationale
8-Hydroxy Substitution	Increases Cytotoxicity	Enables bidentate chelation of metals, fueling ROS generation [1].
3-Fluoro Substitution	Decreases Genotoxicity	Blocks the 2,3-position, preventing the formation of the mutagenic epoxide intermediate [2].
Bulky Amine (Side Chain)	Variable	Increases lipophilicity (cell uptake) but may sterically hinder DNA intercalation.
Nitro ( ) Group	Increases Genotoxicity	Nitro-reduction leads to reactive hydroxylamines, potent DNA damaging agents.
N-Oxide Formation	Decreases Acute Toxicity	Often a detoxification metabolite, more polar and readily excreted [3].

PART 4: Experimental Protocols for Safety Assessment

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To validate the safety of a new derivative, the following protocols must be executed. These are designed to be self-validating with built-in controls.

Protocol A: Differential Cytotoxicity Assessment (MTT Assay)

Objective: Determine the Therapeutic Index (TI) by comparing IC50 in cancer cells (e.g., MCF-7) vs. normal fibroblasts (e.g., NIH/3T3).

Reagents:

- MTT Reagent: 5 mg/mL in PBS (0.22 µm filtered).
- Solubilization Buffer: DMSO or 10% SDS in 0.01M HCl.

Procedure:

- Seeding: Plate cells at

  cells/well in 96-well plates. Incubate 24h for attachment.
- Treatment: Add test compound (0.1 – 100 µM) in triplicate.
  - Positive Control: Doxorubicin (known cytotoxic).
  - Vehicle Control: 0.1% DMSO (max).
- Incubation: Incubate for 48h at 37°C, 5%

  .
- Labeling: Add 20 µL MTT reagent per well. Incubate 4h (purple formazan crystals form).
- Solubilization: Aspirate media carefully. Add 100 µL DMSO. Shake 10 min.
- Readout: Measure Absorbance at 570 nm (reference 630 nm).
- Calculation:

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.[3]

Protocol B: Genotoxicity Screening (Ames Test - Modified)

Objective: Assess mutagenicity with and without metabolic activation.

Key Requirement: Use Salmonella typhimurium strains TA98 (frameshift) and TA100 (base-pair substitution).

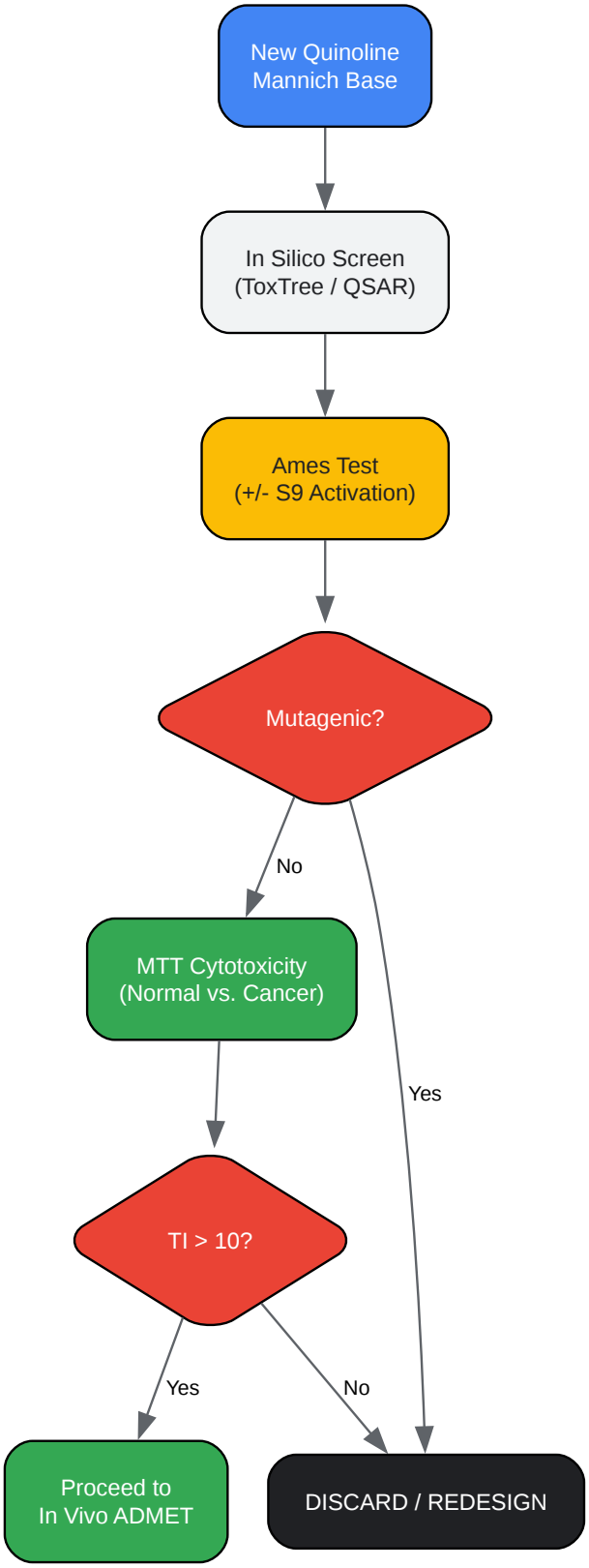
Procedure:

- S9 Mix Preparation: Essential for quinolines. Prepare 10% rat liver S9 fraction (induced with Aroclor 1254) to mimic hepatic metabolism.
- Plate Incorporation: Mix 100 µL bacterial culture + 500 µL S9 mix (or buffer) + Test Compound.
- Overlay: Pour onto minimal glucose agar plates.
- Incubation: 48h at 37°C.
- Scoring: Count revertant colonies.
    - Validation: A 2-fold increase over solvent control is considered positive.

Visualization: Safety Assessment Workflow

This workflow ensures a "Fail-Fast" approach—compounds are discarded early if they fail genotoxicity screens.

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Caption: "Fail-Fast" Safety Assessment Workflow. Compounds testing positive for mutagenicity or showing low selectivity (TI < 10) are rejected.

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